

Z-Phenylalaninol safety and handling precautions

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Compound of Interest

Compound Name: Z-Phenylalaninol

Cat. No.: B126708

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An In-depth Technical Guide to the Safe Handling of Z-Phenylalaninol

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Z-Phenylalaninol** (CAS RN: 6372-14-1), a chiral amino alcohol utilized as a building block in organic synthesis and pharmaceutical development.^[1] Given that the toxicological properties of many research chemicals have not been fully investigated, a cautious and informed approach is paramount to ensure laboratory safety. This document synthesizes information from multiple safety data sheets (SDS) and chemical databases to provide a thorough overview for professionals.

Hazard Identification and Classification

Z-Phenylalaninol is not consistently classified as a hazardous substance by all suppliers under Regulation (EC) No. 1272/2008.^[2] However, some safety data sheets indicate it may be harmful if swallowed and can cause skin and eye irritation or burns.^{[3][4]} One supplier classifies the material as corrosive.^[4] Due to the lack of exhaustive toxicological data, it is prudent to handle this compound with care, assuming it is potentially hazardous.^[5]

Key Potential Hazards:

- May cause irritation to the skin, eyes, and respiratory tract.^[6]
- May be harmful if ingested.^[3]

- Stable under recommended storage conditions, but incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[6\]](#)[\[7\]](#)
- Hazardous decomposition products upon combustion include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[3\]](#)[\[6\]](#)

Physical and Toxicological Properties

Quantitative data for **Z-Phenylalaninol** and its related compounds are summarized below. A significant portion of toxicological data is not available, underscoring the need for careful handling.

Property	Value	Source(s)
Chemical Identity		
IUPAC Name	benzyl N-[(2S)-1-hydroxy-3-phenylpropan-2-yl]carbamate	[8]
Synonyms	Z-L-Phenylalaninol, Cbz-Phenylalaninol, (S)-2-(Z-Amino)-3-phenyl-1-propanol	[9][10]
CAS Number	6372-14-1	[10]
Molecular Formula	C17H19NO3	[8][9]
Molecular Weight	285.34 g/mol	[8][10]
Physical Properties		
Physical State	Crystalline Powder Solid	[5][6]
Appearance	Light yellow	[5][6]
Melting Point	90 - 94 °C (194 - 201.2 °F)	[5][10]
Solubility	No data available	[6]
Toxicological Data		
Acute Toxicity (Oral)	No data available	[5]
Acute Toxicity (Dermal)	No data available	[5]
Acute Toxicity (Inhalation)	No data available	[5]
Skin Corrosion/Irritation	No data available; some sources indicate it is corrosive.	[4][5]
Carcinogenicity	No ingredient is identified as a carcinogen by IARC, ACGIH, or NTP.	

Safe Handling and Engineering Controls

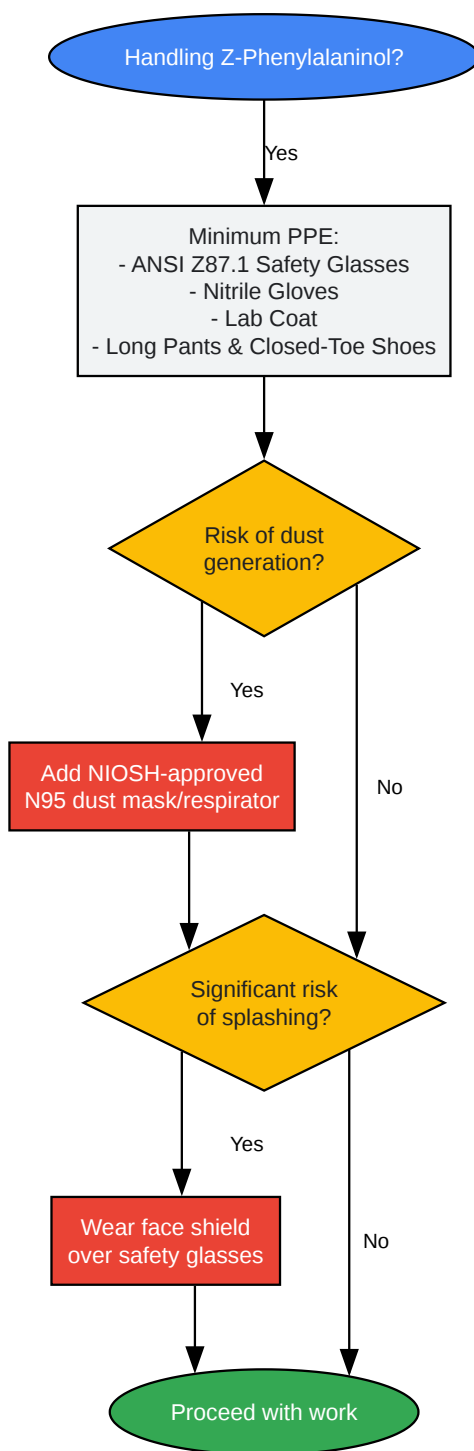
Proper handling procedures are critical to minimize exposure risk. This involves a combination of engineering controls and personal protective equipment.

Engineering Controls

Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below any recommended exposure limits.^[6] When handling the solid compound, all manipulations should be performed in a chemical fume hood to prevent the inhalation of airborne particles.^[11] Ensure that an eyewash station and safety shower are readily accessible.^[11]

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is required. The selection of appropriate PPE should follow a risk-based assessment of the procedures being performed.



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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

Methodology for PPE Selection and Use:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[7] A face shield should be worn in addition to goggles if there is a significant risk of splashing.[3][11]
- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile or neoprene).[3][11] Gloves must be inspected before use. Use proper glove removal technique, without touching the glove's outer surface, to avoid skin contact.[2] Dispose of contaminated gloves after use in accordance with laboratory practices and regulations.[3]
- **Skin and Body Protection:** Wear a lab coat, long pants, and closed-toe shoes to prevent skin exposure.[6][12] For procedures with a higher risk of splashes, a chemical-resistant apron is recommended.[11]
- **Respiratory Protection:** If handling procedures may generate dust, use a NIOSH-approved N95 (US) or P1 (EN 143) dust mask or respirator.[6][11] All respiratory protection should be used in accordance with a comprehensive respiratory protection program.

Hygiene Measures

Wash hands thoroughly with soap and water after handling is complete, before breaks, and at the end of the workday.[3][6] Do not eat, drink, or smoke in handling areas.[13] Launder contaminated clothing before reuse.[3][13]

Storage and Disposal

Storage

Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][7] Store away from incompatible materials such as acids, acid chlorides, acid anhydrides, and strong oxidizing agents.[6][13] Some sources note that the material is air-sensitive and should be stored under an inert gas.[6]

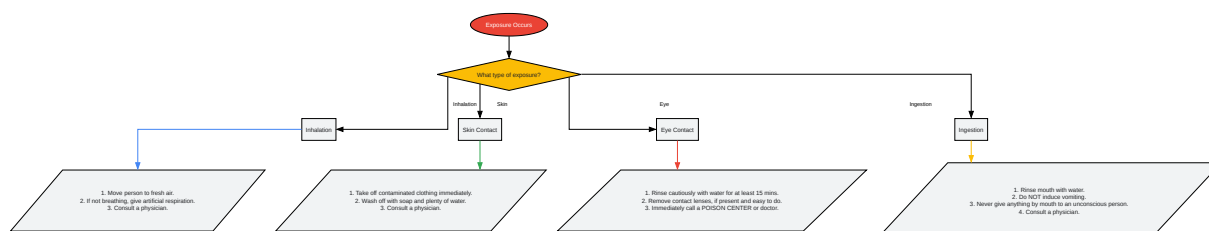
Disposal

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[6] Offer surplus and non-recyclable solutions to a licensed disposal company.[2] Decontaminate empty containers before disposal.[13] Do not let the product enter drains.[3]

Emergency Procedures: First Aid and Spill Response

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.



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Caption: First aid procedures for different routes of exposure.

Experimental Protocol for First Aid Response:

- Inhalation: If breathed in, move the person into fresh air.[3] If the person is not breathing, give artificial respiration.[3] Seek immediate medical attention.[4]
- Skin Contact: Immediately take off all contaminated clothing.[4] Wash the affected area with soap and plenty of water.[3] Seek immediate medical attention.[4]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[4][6] Remove contact lenses if present and easy to do.[4] Immediate medical attention is required.[4]
- Ingestion: Do NOT induce vomiting.[3][4] Never give anything by mouth to an unconscious person.[3] Rinse mouth with water and call a physician immediately.[3][4]

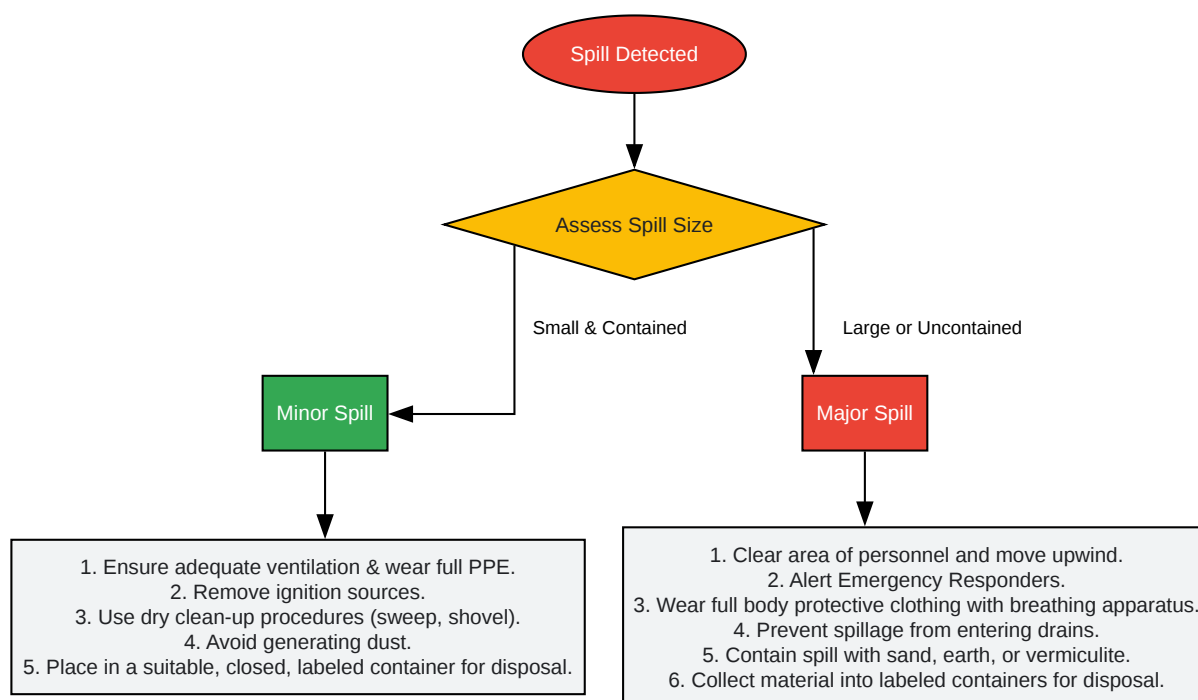
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3]

- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides and carbon oxides.[4][6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][6]

Accidental Release Measures

Procedures for cleaning up spills should be in place before handling the material.



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Caption: Decision tree for responding to minor and major spills.

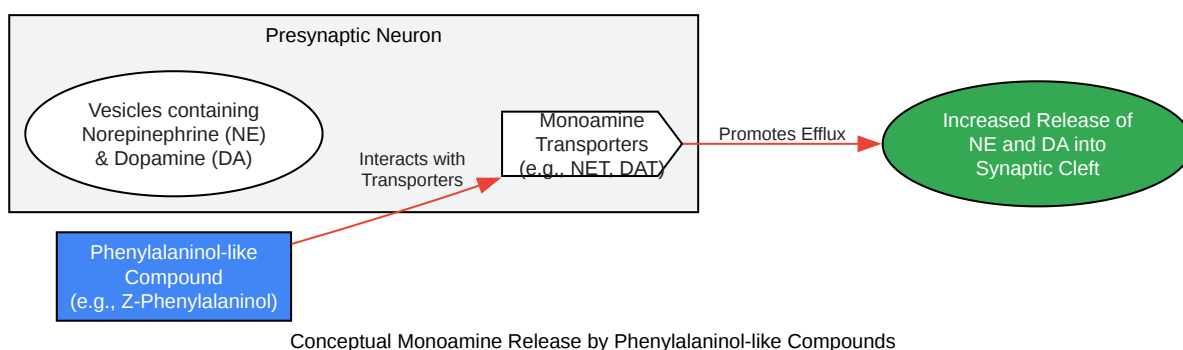
Methodology for Spill Containment and Cleanup:

- Personal Precautions: Use personal protective equipment as detailed in Section 3.2.[3]
Ensure adequate ventilation and avoid breathing dust or vapors.[3]

- Environmental Precautions: Prevent the product from entering drains or waterways.[3][13]
- Containment and Cleanup:
 - Minor Spills: For small spills, use dry clean-up procedures.[13] Sweep up and shovel the material into a suitable, closed container for disposal without creating dust.[3][7]
 - Major Spills: For large spills, clear the area of all personnel and move upwind.[13] Alert emergency responders.[13] Contain the spill with sand, earth, or vermiculite and collect the recoverable product into labeled containers for disposal.[13]

Biological Context and Potential Signaling

While specific signaling pathways for **Z-Phenylalaninol** are not detailed in the safety literature, its parent compound, Phenylalaninol, is known to be a psychostimulant and a monoamine releasing agent (MRA).[14] Phenylalaninol shows a preference for releasing norepinephrine and, to a lesser extent, dopamine.[14] This action is relevant for drug development professionals, as understanding the potential biological activity of a compound and its analogs is crucial for safety assessment.



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Caption: Conceptual diagram of monoamine release by Phenylalaninol-like compounds.

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